

Essential Safety and Logistical Information for Handling Methylenecyclohexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Methylenecyclohexane*

Cat. No.: *B074748*

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals like **Methylenecyclohexane** is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to foster a secure laboratory environment.

Methylenecyclohexane is a highly flammable liquid and vapor that can cause skin and eye irritation.[1][2] Inhalation may lead to drowsiness or dizziness, and it can be fatal if swallowed and enters the airways.[1][2] Adherence to strict safety protocols is crucial to mitigate these risks.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data for **Methylenecyclohexane**.

Property	Value	Source
Molecular Formula	C ₇ H ₁₂	[3]
Molecular Weight	96.17 g/mol	[3]
Flash Point	-6 °C	[1]
Boiling Point	100.9 °C	[4]
Melting Point	-126.4 °C	[4]
Specific Gravity	0.800	[5]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is necessary to ensure comprehensive protection.

PPE Category	Specific Equipment	Rationale
Eye and Face Protection	Chemical safety goggles. A face shield should be worn if there is a splash hazard.[5][6]	Protects against splashes and vapors that can cause eye irritation.[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	Prevents skin contact which can cause irritation and dermatitis.[1][7]
Respiratory Protection	A NIOSH-approved vapor respirator should be used if ventilation is inadequate or for spill response.[6][7]	Protects against inhalation of vapors which can cause respiratory tract irritation, dizziness, and drowsiness.[1][7]
Body Protection	Protective clothing, such as a lab coat or chemical-resistant apron. In situations with a higher risk of exposure, chemical-resistant coveralls may be necessary. Protective boots may also be required.[6]	Minimizes skin exposure and contamination of personal clothing.

Operational Plan: Step-by-Step Handling Protocol

Following a standardized procedure is critical for minimizing exposure and preventing accidents.

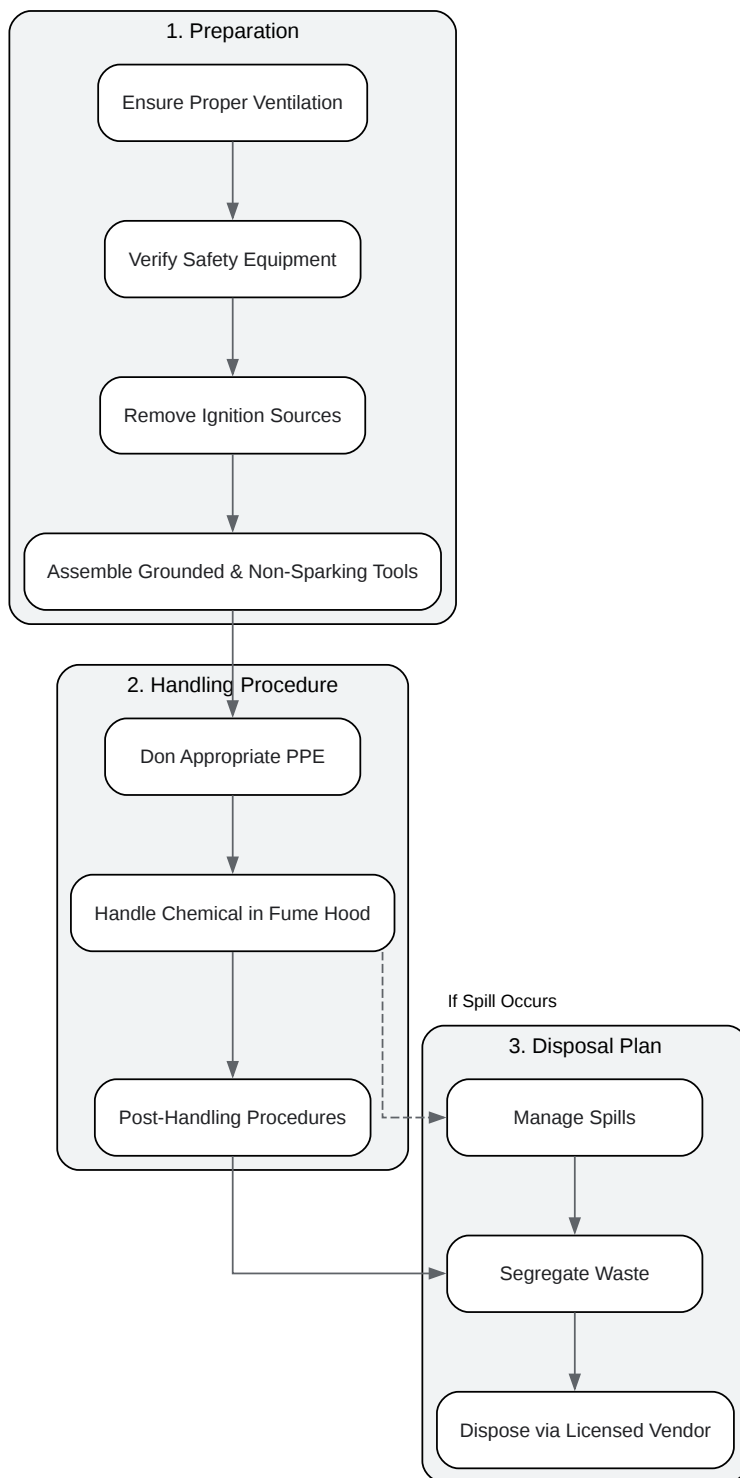
- Preparation:
 - Ensure the work area is well-ventilated, preferably within a chemical fume hood.[\[1\]](#)
 - Locate and verify the functionality of the nearest eyewash station and safety shower.[\[1\]](#)
 - Remove all potential ignition sources, including open flames, hot surfaces, and spark-producing equipment.[\[1\]](#)[\[6\]](#)[\[7\]](#)
 - Assemble all necessary equipment, including grounded and bonded containers for transferring the material, and use only non-sparking tools.[\[1\]](#)[\[6\]](#)
- Donning PPE:
 - Put on all required PPE as outlined in the table above before handling the chemical.
- Handling and Use:
 - Dispense the smallest quantity of **Methylenecyclohexane** required for the experiment.
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[6\]](#)
 - Avoid direct contact with the liquid and inhalation of vapors.[\[1\]](#)
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)
 - Clean the work area and any contaminated equipment.
 - Properly remove and dispose of or decontaminate PPE.

Disposal Plan

Proper disposal is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
 - Collect all **Methylenecyclohexane** waste, including contaminated materials like gloves and absorbent pads, in a designated, properly labeled, and sealed hazardous waste container.
- Spill Management:
 - In the event of a small spill, absorb the liquid with an inert material such as vermiculite, sand, or earth.[\[1\]](#)[\[7\]](#)
 - Use non-sparking tools to collect the absorbed material and place it in a sealed container for disposal.[\[1\]](#)
 - For larger spills, evacuate the area and follow emergency procedures.
- Waste Disposal:
 - Dispose of all **Methylenecyclohexane** waste in accordance with local, regional, and national hazardous waste regulations.[\[1\]](#)[\[6\]](#) This typically involves arranging for pickup by a licensed hazardous waste disposal company.
 - Do not dispose of **Methylenecyclohexane** down the drain.[\[7\]](#)

Workflow for Handling and Disposal of Methylenecyclohexane



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Caption: Workflow for the safe handling and disposal of **Methylenecyclohexane**.

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